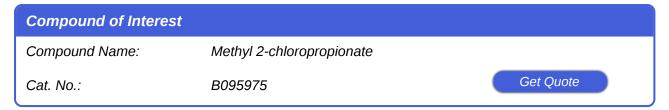


An In-depth Technical Guide to Racemic Methyl 2-chloropropionate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, and applications of racemic **methyl 2-chloropropionate**. The information is intended to support laboratory research and development activities, particularly in the fields of organic synthesis and pharmaceutical development.

Physicochemical Properties

Racemic **methyl 2-chloropropionate** is a colorless liquid known for its utility as a versatile chemical intermediate.[1][2] It is characterized by an ether-like odor and is classified as a flammable liquid.[2][3]

Table 1: Physicochemical Data for Racemic Methyl 2-chloropropionate



Property	Value	Reference(s)
Molecular Formula	C4H7CIO2	[2]
Molecular Weight	122.55 g/mol	[2]
CAS Number	17639-93-9	[2]
Appearance	Colorless clear liquid	[2][4]
Density	1.138 g/cm³ (at 20°C)	[5]
Melting Point	< -10 °C	[6]
Boiling Point	132-133 °C	[4]
Flash Point	38 °C (closed cup)	[5]
Refractive Index	n20/D 1.419	[7]
Vapor Pressure	30 hPa (at 20°C)	[6]
Solubility	Insoluble in water; Soluble in organic solvents.	[7][8]
рН	6-7 (in H ₂ O at 20°C)	[4][6]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of racemic **methyl 2-chloropropionate**. Key spectral data are summarized below.

Table 2: Spectroscopic Data Summary



Technique	Data Highlights
¹ H NMR	Spectrum available, key for structural elucidation.[9]
¹³ C NMR	Spectrum available in CDCl ₃ .[4][10]
Mass Spectrometry	Electron ionization mass spectrum available.[11] [12]
Infrared (IR) Spectroscopy	Vapor phase and ATR-IR spectra are available for functional group identification.

Synthesis Protocols

The synthesis of **methyl 2-chloropropionate** is most commonly achieved through the chlorination of a lactate ester. The following protocols describe two prevalent methods.

Experimental Protocol 1: Synthesis via Thionyl Chloride

This method involves the direct reaction of methyl lactate with thionyl chloride.

Procedure:

- To a reaction kettle, add 534 parts by weight of thionyl chloride (purity ≥99%).[13]
- Maintain the reaction kettle at a constant pressure and a temperature of 70°C.[13]
- Slowly add 429 parts by weight of methyl lactate (purity ≥99%) dropwise into the reaction kettle.[13]
- The reaction generates a mixed gas of S-methyl 2-chloropropionate, hydrochloric acid, and sulfur dioxide.[13]
- Upon completion of the addition, allow the mixture to stand and layer.[13]
- Separate the layers to obtain the crude **methyl 2-chloropropionate**.
- Purify the product by distillation.



Experimental Protocol 2: Synthesis via Vilsmeier-Hack Reagent

This procedure utilizes a Vilsmeier-Hack reagent, prepared from bis(trichloromethyl)carbonate and a substituted amide, for the chlorination step. This method is often used for synthesizing specific enantiomers but can be adapted for the racemic mixture.

Procedure:

- Preparation of the Vilsmeier Reagent:
 - In a 500 mL four-necked flask, add 178.0 g (0.6 mol) of bis(trichloromethyl)carbonate.[14]
 - Cool the flask to 0-5°C using an ice-water bath.[14]
 - Dropwise, add 43.8 g (0.6 mol) of anhydrous N,N-dimethylformamide as the solvent. A significant temperature increase will be observed.[14]
 - Mechanically stir the mixture for 1-2 hours to obtain a colorless Vilsmeier reagent solution.
- Synthesis of Methyl 2-chloropropionate:
 - To the prepared Vilsmeier reagent solution, add a small amount of a solvent such as dioxane.[14]
 - At a temperature of 20-30°C, add 62.4 g (0.6 mol) of methyl lactate dropwise using a constant pressure dropping funnel. The reaction is exothermic and will generate gas.[14]
 - After the addition is complete, raise the temperature to 55°C and stir for 8 hours to conduct the chlorination.[14]
 - Monitor the reaction progress using gas chromatography.[15]
- Work-up and Purification:
 - After the reaction is complete, cool the mixture.[14]

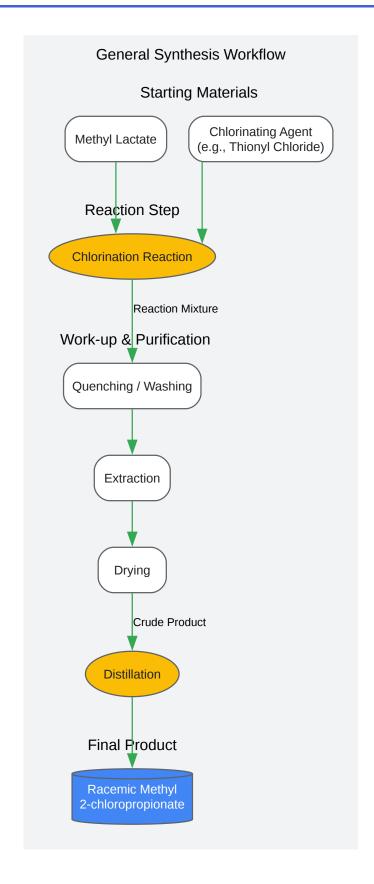
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- Wash the resulting solution with water.[14]
- Separate the organic layer and purify by distillation to obtain methyl 2-chloropropionate.
 [14]





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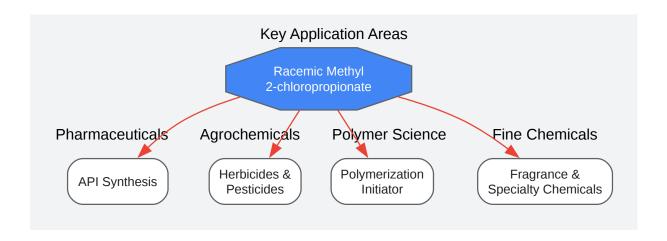
Caption: General workflow for the synthesis of racemic **methyl 2-chloropropionate**.



Applications in Research and Development

Racemic **methyl 2-chloropropionate** is a key building block in organic synthesis, primarily due to the reactivity of its α -chlorine and carbonyl groups.[3]

- Pharmaceutical Intermediates: It serves as a precursor in the synthesis of various active pharmaceutical ingredients (APIs).[2][16] Its structure is incorporated into more complex molecules to achieve desired biological activity.
- Agrochemical Synthesis: The compound is utilized in the manufacturing of herbicides and pesticides.[2][16]
- Polymer Chemistry: It can be used as an initiator in polymerization reactions.[1]
- Fine Chemicals and Fragrances: It is also an intermediate in the production of specialty chemicals and fragrances.[2][3]



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Caption: Primary industrial and research applications of the title compound.

Safety and Handling

Racemic **methyl 2-chloropropionate** is a hazardous chemical that requires careful handling to minimize risk.

Table 3: GHS Hazard and Precautionary Information



Category	Code	Statement	Reference(s)
Hazard Class	Flam. Liq. 3	H226: Flammable liquid and vapour.	[16]
Skin Irrit. 2	H315: Causes skin irritation.	[16]	_
Eye Irrit. 2	H319: Causes serious eye irritation.	[16]	
STOT SE 3	H335: May cause respiratory irritation.	[16]	-
Precautionary	Prevention	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[16]
P233: Keep container tightly closed.	[16]		
P240: Ground and bond container and receiving equipment.	[16]		
P241: Use explosion- proof electrical/ventilating/lig hting equipment.	[16]		
Response	P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.	[16]	
Storage	Store at +5°C to +30°C.	[16]	



Handling Recommendations:

- Handle in a well-ventilated place and wear suitable protective clothing, gloves, and eye/face protection.
- Avoid contact with skin and eyes and avoid inhalation of vapor or mist.
- Keep away from sources of ignition and take measures to prevent the build-up of electrostatic charge.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- The compound is stable under recommended storage conditions but is incompatible with strong oxidizing agents.[4]

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